

Proper Disposal of 8-CPT-Cyclic AMP Sodium Salt: A Comprehensive Guide

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Compound of Interest

Compound Name: 8-CPT-Cyclic AMP sodium

CAS No.: 93882-12-3

Cat. No.: B1663045

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **8-CPT-Cyclic AMP sodium** salt, a cell-permeable cAMP analog used in signal transduction research.^[1] Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **8-CPT-Cyclic AMP sodium** salt with appropriate care. While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), general precautionary measures for handling chemicals should always be followed.

Personal Protective Equipment (PPE):

- Wear protective gloves.

- Use safety glasses with side shields.
- A lab coat is recommended to prevent skin contact.

Storage of Waste:

- Waste **8-CPT-Cyclic AMP sodium** salt should be stored in a designated, clearly labeled, and securely sealed container.
- Store the waste container in a cool, dry place away from incompatible materials.

Step-by-Step Disposal Procedure

The disposal of **8-CPT-Cyclic AMP sodium** salt, whether in solid form or in solution, must be managed as chemical waste. Do not dispose of this compound down the drain or in regular trash.

Step 1: Waste Identification and Segregation

- Identify all waste containing **8-CPT-Cyclic AMP sodium** salt. This includes unused product, contaminated labware (e.g., pipette tips, vials), and solutions.
- Segregate this waste from other laboratory waste streams to avoid accidental mixing with incompatible chemicals.

Step 2: Containerization

- Place all solid waste, including empty or partially empty vials and contaminated materials, into a designated hazardous waste container.
- For solutions containing **8-CPT-Cyclic AMP sodium** salt, use a compatible, leak-proof liquid waste container.
- Ensure the container is properly labeled with the full chemical name: "8-(4-Chlorophenylthio)adenosine-3',5'-cyclic monophosphate sodium salt" and the appropriate hazard warnings if mixed with other hazardous chemicals.

Step 3: Arrange for Chemical Waste Pickup

- Contact your institution's Environmental Health and Safety (EHS) office or the designated chemical waste disposal service.
- Provide them with the necessary information about the waste, including the chemical name and quantity.
- Follow their specific instructions for scheduling a pickup.

Step 4: Decontamination of Labware

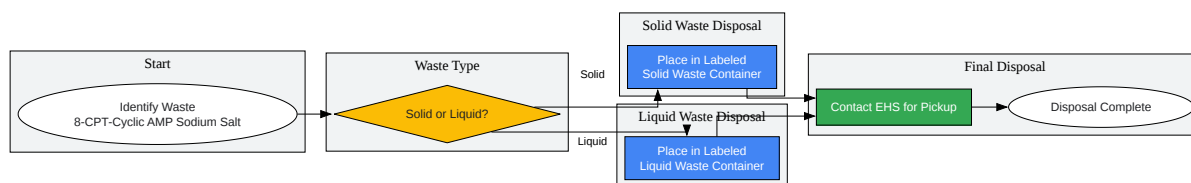
- For reusable labware, a triple rinse procedure is recommended.
- Rinse the contaminated labware three times with a suitable solvent (e.g., water, as the compound is soluble in water).^[1]
- Collect the rinsate as hazardous waste and add it to your liquid chemical waste container.
- After triple rinsing, the labware can be washed according to standard laboratory procedures.

Quantitative Data Summary

Parameter	Value/Instruction	Source
Solubility in Water	25 mg/mL	^[1]
Storage Temperature	-20°C	^[2]
Chemical Formula	C ₁₆ H ₁₄ ClN ₅ NaO ₆ PS	^[1]
Molecular Weight	493.8 g/mol	^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **8-CPT-Cyclic AMP sodium** salt.



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Caption: Disposal workflow for **8-CPT-Cyclic AMP sodium salt**.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult your institution's Environmental Health and Safety (EHS) department for definitive guidance.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- 2. [biolog.de](https://www.biolog.de) [biolog.de]
- To cite this document: BenchChem. [Proper Disposal of 8-CPT-Cyclic AMP Sodium Salt: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663045/docs#proper-disposal-of-8-cpt-cyclic-amp-sodium-salt-a-comprehensive-guide\]](https://www.benchchem.com/product/b1663045/docs#proper-disposal-of-8-cpt-cyclic-amp-sodium-salt-a-comprehensive-guide)

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